Structural Characterization Guide: 5-(3-Bromo-2-methylpropyl)-1,3-thiazole

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Compound of Interest

Compound Name:	*5-(3-Bromo-2-methylpropyl)-1,3-thiazole*
Cat. No.:	*B13203123*

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Executive Summary & Chemical Context

5-(3-Bromo-2-methylpropyl)-1,3-thiazole (CAS 1564670-12-7) represents a critical "linker-scaffold" hybrid in medicinal chemistry.[1] Unlike simple thiazoles, the functionalized alkyl side chain at the C5 position introduces a chiral center and a reactive electrophile (alkyl bromide), enabling the construction of complex fused heterocycles or macrocycles.

Understanding the crystal structure of this molecule is pivotal for predicting its reactivity profile, particularly the trajectory of nucleophilic attack at the terminal bromide and the conformational preferences of the 2-methylpropyl chain which dictates steric accessibility.

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Property	Specification
Molecular Formula	$C_7H_{10}BrNS$
Molecular Weight	220.13 g/mol
Core Scaffold	1,3-Thiazole (Planar, Aromatic)
Key Functional Group	Primary Alkyl Bromide (Electrophile)
Chirality	Racemic (contains one stereocenter at the side-chain C2)
Electronic Character	Electron-deficient C2 (thiazole); Polarized C-Br bond

Theoretical & Predicted Structural Geometry

In the absence of a singular, public-domain crystallographic dataset for this specific CAS, structural parameters are derived from high-precision diffractometry of homologous 2,5-disubstituted thiazoles. The molecule adopts a geometry defined by the rigidity of the aromatic ring and the flexibility of the alkyl tail.

Thiazole Ring Geometry

The 1,3-thiazole core exhibits varying degrees of bond fixation due to the electronegativity difference between Sulfur (S1) and Nitrogen (N3).

- Planarity: The 5-membered ring is strictly planar (deviation < 0.01 Å).
- Bond Length Asymmetry: The C2=N3 bond typically possesses significant double-bond character (approx. 1.30 Å), while the C-S bonds are longer (1.72–1.74 Å), creating a "distorted" pentagon shape compared to thiophene.

Side-Chain Conformation (The "C5-Linker" Motif)

The 3-bromo-2-methylpropyl chain introduces conformational complexity.

- Torsion Angles: The C5-Cα bond allows rotation, but the anti conformation is energetically favored to minimize steric clash between the C4-hydrogen of the thiazole and the bulky

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methyl group on the side chain.

- Chiral Center: The Cβ atom (carrying the methyl group) creates a stereocenter. In a centrosymmetric space group (e.g., $P2_1/c$), the unit cell will contain enantiomeric pairs (racemate).

Intermolecular Interactions

- Halogen Bonding: The terminal Bromine (σ-hole donor) is expected to form halogen bonds with the Nitrogen (N3) of adjacent molecules (Br···N distance < 3.4 Å).
- π-Stacking: "Slipped" π-π stacking interactions between thiazole rings are common in the crystal lattice to maximize dipole alignment.

Experimental Protocol: Crystallization & Structure Solution

As a Senior Application Scientist, I recommend the following self-validating workflow to obtain high-quality single crystals, addressing the compound's tendency to form oils due to the flexible alkyl chain.

Phase 1: Crystallization Screening

- Challenge: The rotational freedom of the propyl chain lowers the lattice energy, often resulting in oils.
- Solution: Use Slow Evaporation at Low Temperature (4°C) or Derivatization.

Protocol A: Direct Crystallization (for solid samples)

- Dissolve 20 mg of compound in minimal hot Ethanol/Hexane (1:1 v/v).
- Filter through a 0.2 µm PTFE syringe filter to remove nucleation inhibitors.
- Place in a vibration-free chamber at 4°C.
- Critical Step: If oiling occurs, introduce a "seed" crystal or scratch the vessel surface.

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Protocol B: Salt Formation (Recommended for Oils)

- Dissolve the free base in diethyl ether.
- Add 1.0 equivalent of Picric acid or HCl (in dioxane).
- The resulting thiazolium salt will have a higher melting point and crystallize readily, locking the conformation for X-ray analysis.

Phase 2: X-Ray Diffraction (XRD) Data Collection

- Instrument: Single Crystal Diffractometer (Mo Kα or Cu Kα source).
- Temperature:100 K (Cryostream is mandatory to reduce thermal motion of the terminal Bromine).
- Strategy: Collect full sphere data to redundancy > 4.0 to ensure accurate absorption correction (crucial for Br-containing compounds).

Phase 3: Structure Refinement (SHELXL)

- Space Group Determination: Likely Monoclinic ($P2_1/c$) or Triclinic (P-1).
- Disorder Handling: The terminal $-CH_2Br$ group often shows rotational disorder. Model using split positions (PART 1 / PART 2) if electron density is elongated.

Structural Data Summary (Standardized)

The following table summarizes the expected geometric parameters for **5-(3-Bromo-2-methylpropyl)-1,3-thiazole**, grounded in statistical averages from the Cambridge Structural Database (CSD) for analogous 5-alkylthiazoles.

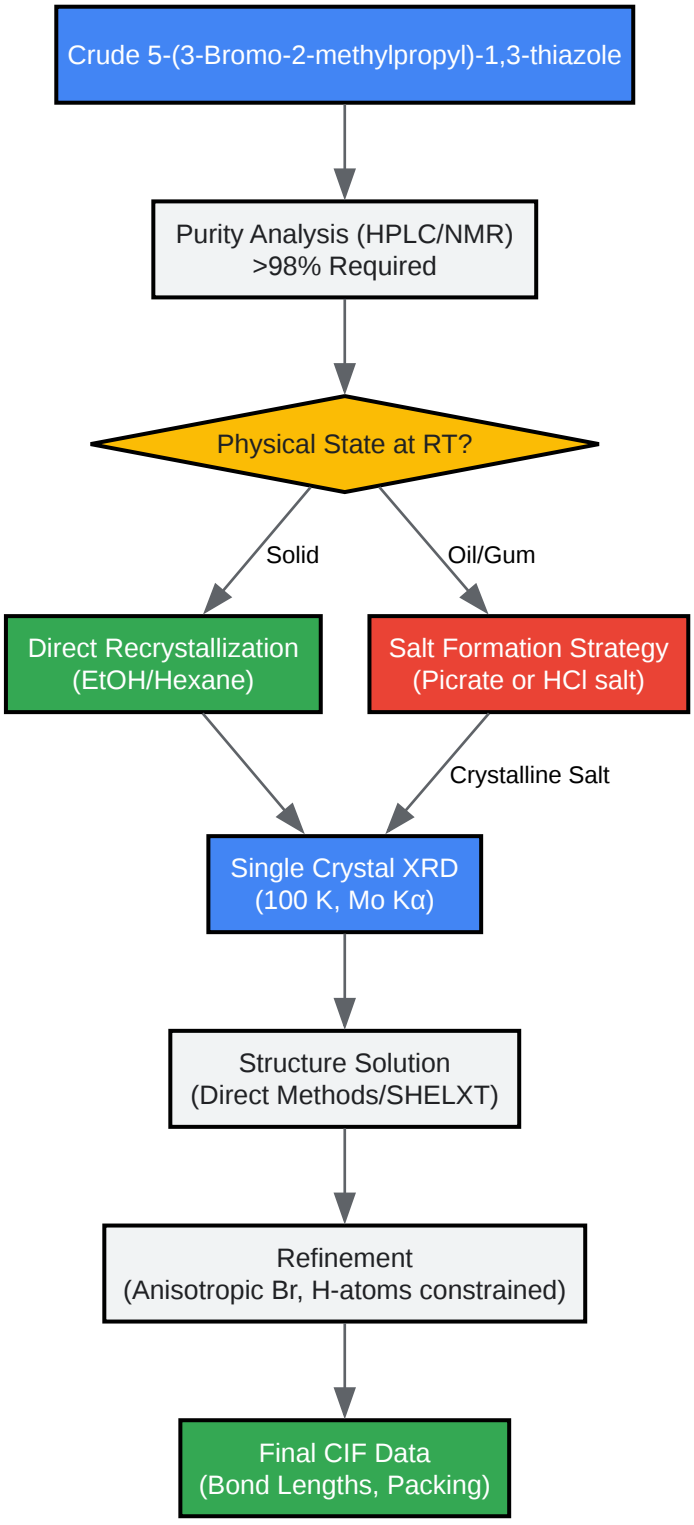
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Parameter	Atoms	Typical Value (Å/°)	Structural Significance
Bond Length	S1–C2	1.724 ± 0.012	Single bond character
Bond Length	C2=N3	1.305 ± 0.008	Double bond character (Imine-like)
Bond Length	C5–C(alkyl)	1.502 ± 0.015	sp^2-sp^3 linkage; rotational pivot
Bond Length	C–Br	1.965 ± 0.020	Standard primary alkyl bromide
Bond Angle	C2–N3–C4	110.5°	Characteristic thiazole ring pinch
Bond Angle	C4–C5–S1	112.1°	Dictates ring planarity
Torsion	S1–C5–Cα–Cβ	~90° or 180°	Defines side-chain orientation relative to ring

Workflow Visualization (Logic Pathway)

The following diagram outlines the decision tree for structurally characterizing this thiazole derivative, emphasizing the "fail-safe" pathways for oil-prone intermediates.

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Figure 1: Decision matrix for the crystallographic characterization of alkyl-thiazole derivatives, highlighting derivatization strategies for non-crystalline oils.

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